

An In-depth Technical Guide to CAS 10116-20-8: Disperse Yellow 65

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Compound of Interest

Compound Name: Disperse yellow 65 (C.I. 671205)

Cat. No.: B157447

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical entity associated with CAS number 10116-20-8, commonly known as Disperse Yellow 65. The document details its molecular characteristics, synthesis, analytical methods, and toxicological profile, with a focus on providing actionable information for professionals in research and development.

Chemical Identification and Molecular Properties

Disperse Yellow 65 is a high-performance disperse dye belonging to the anthraquinone class.

[1] Its primary application is in the dyeing of synthetic fibers, particularly polyester.[2][3] The compound is recognized by the following identifiers and properties:

Property	Value	Source
CAS Number	10116-20-8	[1][4][5]
Chemical Name	N-(6-Oxo-6H-anthra[9,1-cd]isothiazol-7-yl)benzamide	[4][6][7]
C.I. Name	Disperse Yellow 65	[1][8][9]
C.I. Number	671205	[3][8]
Molecular Formula	C ₂₁ H ₁₂ N ₂ O ₂ S	[3][4][8][10]
Molecular Weight	356.40 g/mol	[1][8][10]
Appearance	Light Yellow Powder	[5]

Synthesis and Manufacturing

The synthesis of Disperse Yellow 65 is a multi-step process that begins with sodium anthraquinone-1-sulfonic acid.[1] The core synthetic route involves nitration, reduction of the nitro group to an amine, followed by a heterocyclization reaction to form the thiazole ring. The final step is an acylation, typically with benzoyl chloride, to yield the final dye molecule.[1]

Experimental Protocol: Synthesis of a Disperse Yellow Dye (General Procedure)

A common method for the synthesis of similar azo disperse dyes involves diazotization and coupling reactions. The following is a generalized protocol:

- **Diazotization:** A primary aromatic amine (e.g., a substituted aniline) is dissolved in an acidic solution (e.g., hydrochloric acid) and cooled to 0-5 °C. A solution of sodium nitrite is then added dropwise to form the diazonium salt.
- **Coupling:** The freshly prepared diazonium salt solution is added to a solution of a coupling component (e.g., a phenol or an amine derivative) at a controlled low temperature and pH.
- **Isolation:** The resulting precipitated dye is collected by filtration, washed with water to remove any unreacted starting materials and salts, and then dried.

For Disperse Yellow 65 specifically, the synthesis involves the formation of an anthraquinone-thiazole system.^[1]

Analytical Characterization

A variety of analytical techniques are employed to ensure the quality and purity of Disperse Yellow 65.

Analytical Technique	Purpose	Key Parameters & Observations	Source
High-Performance Liquid Chromatography (HPLC)	Purity analysis and separation from impurities.	Typically uses a C18 column with a gradient elution of an aqueous buffer and an organic solvent like acetonitrile.	[8]
Liquid Chromatography-Mass Spectrometry (LC-MS/MS)	Trace analysis and impurity profiling.	Provides high sensitivity and specificity for identifying the parent molecule and any related substances.	[8]
Nuclear Magnetic Resonance (NMR) Spectroscopy	Structural confirmation.	¹ H NMR spectra would show signals in the aromatic region (7.0-9.0 ppm) corresponding to the anthraquinone and benzoyl protons.	[8]
UV-Visible Spectroscopy	Assessment of chromophore integrity and color properties.	The maximum absorption wavelength (λ_{max}) is typically around 420 nm in dimethylformamide (DMF).	[8]
Thermogravimetric Analysis (TGA)	Evaluation of thermal stability.	Determines the temperature at which the dye begins to decompose.	[8]
Differential Scanning Calorimetry (DSC)	Characterization of thermal transitions.	Identifies melting point and other phase transitions.	[8]

Applications in Textile Dyeing

Disperse Yellow 65 is primarily used for dyeing polyester fibers due to its excellent fastness properties.^[1]

Experimental Protocol: High-Temperature Polyester Dyeing

- **Dye Bath Preparation:** A dispersion of Disperse Yellow 65 (e.g., 2% on weight of fabric) is prepared using a dispersing agent. The pH of the dye bath is adjusted to 4.5-5.5 with acetic acid.
- **Dyeing Process:** The polyester fabric is introduced into the dye bath at approximately 60°C. The temperature is then raised to 130°C over a period of 30-45 minutes and maintained for 45-60 minutes.
- **Rinsing and Reduction Clearing:** After dyeing, the fabric is rinsed. A reduction clearing process (e.g., with sodium hydrosulfite and sodium hydroxide) is often performed to remove surface dye and improve wash fastness.
- **Neutralization and Drying:** The fabric is neutralized with a weak acid, rinsed again, and then dried.

Toxicological Profile and Biological Interactions

While Disperse Yellow 65 is effective as a dye, its toxicological profile warrants consideration, particularly regarding skin sensitization.

Key Toxicological Findings:

- **Skin Sensitization:** Disperse dyes are a known cause of contact dermatitis.^[11] Studies suggest that it may not be the dye molecule itself but its metabolites that are the primary sensitizers.^[12]
- **Metabolism:** It is hypothesized that commensal skin bacteria can metabolize disperse azo dyes through an azoreductase pathway, breaking them down into smaller aromatic amines.^[12]

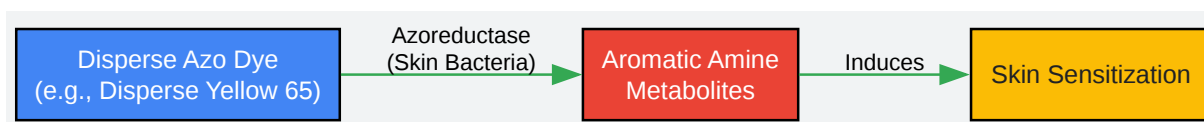
- Genotoxicity: Some studies on similar disperse dyes have indicated potential genotoxic effects in various in-vitro test systems.

Signaling Pathways:

Currently, there is no specific information available in the scientific literature detailing the direct interaction of Disperse Yellow 65 with or modulation of any specific cellular signaling pathways. The primary biological interaction of concern is its metabolic activation to potentially sensitizing aromatic amines.

Metabolic Activation Pathway

The following diagram illustrates the proposed metabolic breakdown of a generic disperse azo dye by skin microflora, leading to the formation of potentially sensitizing aromatic amines.



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